

t-Butyl Trifluoroacetate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *t*-Butyl trifluoroacetate

Cat. No.: B1266212

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An In-depth Technical Review for Scientists and Drug Development Professionals

t-Butyl trifluoroacetate is a versatile reagent and building block in organic synthesis, frequently utilized in the development of novel pharmaceutical compounds. Its unique properties, however, necessitate a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This technical guide provides a comprehensive overview of the safety data for **t-butyl trifluoroacetate**, including its physicochemical properties, toxicological profile, and essential handling procedures, to ensure its safe and effective use in a research and development setting.

Core Safety and Physical Properties

t-Butyl trifluoroacetate is classified as a flammable liquid.^{[1][2]} Appropriate precautions must be taken to avoid sources of ignition and to ensure proper storage and handling. The following tables summarize the key quantitative data available for this compound.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	400-52-2	[1][2][3]
Molecular Formula	C ₆ H ₉ F ₃ O ₂	[2][3]
Molecular Weight	170.13 g/mol	[3]
Appearance	Colorless Liquid	Sigma-Aldrich
Density	1.089 g/cm ³	Sigma-Aldrich
Vapor Pressure	76.8 mmHg at 25°C	ChemicalBook

Table 2: Hazard Identification and Classification

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid, Category 3	GHS02 (Flame)	Warning	H226: Flammable liquid and vapour[1][2]

Toxicological and Ecotoxicological Data

Detailed quantitative toxicological data, such as LD50 and LC50 values for **t-butyl trifluoroacetate**, are not readily available in the public domain. However, information on the toxicity of trifluoroacetic acid (TFA), a related compound, indicates low potential for acute toxicity.[4] The liver has been identified as the primary target organ in repeated dose studies with TFA in rats.[4] It is crucial for researchers to handle **t-butyl trifluoroacetate** with care, assuming it may have uncharacterized toxicological properties.

Similarly, specific ecotoxicity data for **t-butyl trifluoroacetate** is limited. It is advised to prevent its release into the environment, as its impact on aquatic and terrestrial organisms has not been fully elucidated.

Experimental Protocols

While the specific experimental protocols for determining the safety data of **t-butyl trifluoroacetate** are not provided in the available safety data sheets, standardized methods are employed for such evaluations.

Determination of Flash Point

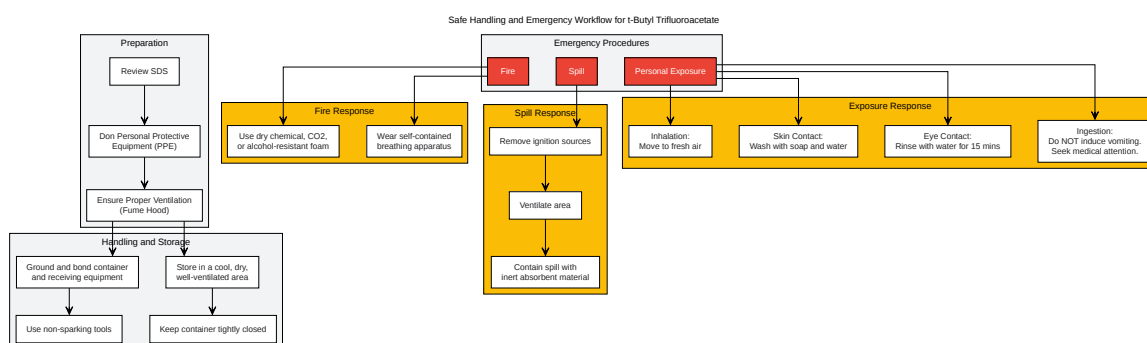
The flash point of a flammable liquid is a critical safety parameter. Standardized methods for its determination include the Tag Closed Cup Tester (ASTM D56) for low-viscosity liquids and the Pensky-Martens Closed Cup Tester (ASTM D93) for liquids with higher viscosity or a tendency to form a surface film.^[5]

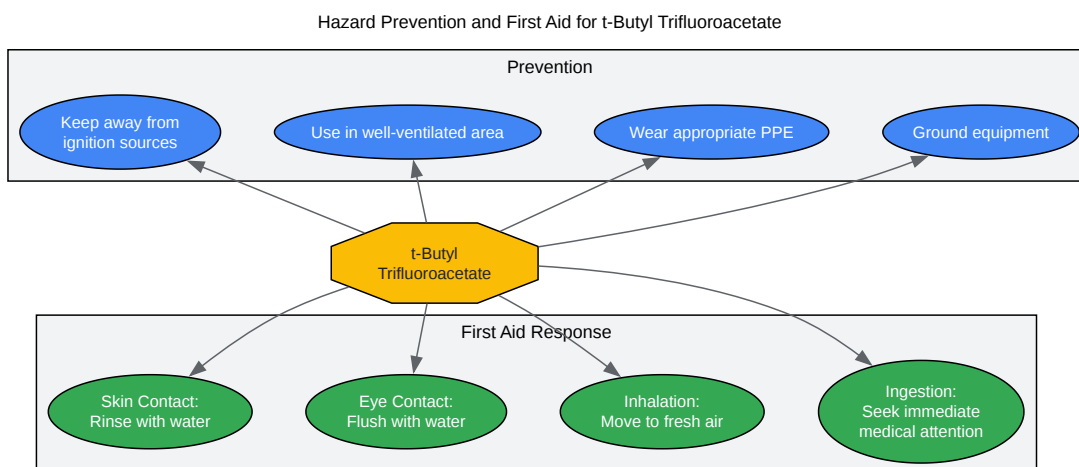
General Methodology (Closed Cup):

- A specified volume of the sample is placed in the test cup of the apparatus.
- The sample is heated at a slow, constant rate.
- An ignition source (a small flame) is periodically applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.^[5]

Safe Handling and Emergency Procedures

A systematic approach to handling **t-butyl trifluoroacetate** is paramount to ensure laboratory safety. The following diagram outlines the logical workflow for safe use, from preparation to emergency response.





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